

Solubility Profile of 2-Phenoxyethyl Isobutyrate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 2-Phenoxyethyl isobutyrate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **2-Phenoxyethyl isobutyrate** (CAS No. 103-60-6), a compound utilized in the fragrance and pharmaceutical industries.^{[1][2]} This document collates available quantitative and qualitative solubility data, outlines detailed experimental protocols for solubility determination, and presents a logical workflow for these experimental procedures.

Core Data Presentation

The solubility of a compound is a critical physicochemical property influencing its bioavailability, formulation, and application.^[3] While specific quantitative solubility data for **2-Phenoxyethyl isobutyrate** in a wide range of organic solvents is not extensively documented in publicly available literature, existing information indicates its general solubility behavior.

Table 1: Solubility of **2-Phenoxyethyl Isobutyrate**

Solvent	Quantitative Solubility	Qualitative Solubility	Temperature (°C)
Water	196 mg/L[4][5]	Insoluble[6][7][8]	20
210 mg/L[3][8][9]	20		
Alcohol	-	Soluble[6][8]	Not Specified
Paraffin Oil	-	Soluble[6][8]	Not Specified
Chloroform	-	Miscible[3][10]	Not Specified
Ether	-	Miscible[3][11][10][12]	Not Specified
Oils	-	Soluble[3][9]	Not Specified
Ethanol	-	Miscible[11][10][12]	Not Specified
Ketones	-	Soluble[12]	Not Specified

Note: "Miscible" implies that the substances will mix in all proportions, forming a homogeneous solution.

Experimental Protocols

The determination of solubility is a fundamental experimental procedure in chemical and pharmaceutical sciences. The following are detailed methodologies that can be employed to quantitatively determine the solubility of **2-Phenoxyethyl isobutyrate** in various organic solvents.

Gravimetric Method

The gravimetric method is a straightforward and widely used technique for determining the solubility of a solid or liquid solute in a solvent.[7][13]

Principle: This method involves preparing a saturated solution of the solute at a specific temperature, taking a known volume of the supernatant, evaporating the solvent, and weighing the remaining solute.

Apparatus and Materials:

- **2-Phenoxyethyl isobutyrate**
- Selected organic solvent(s)
- Thermostatic shaker or water bath
- Analytical balance
- Volumetric flasks
- Pipettes
- Evaporating dish
- Drying oven
- Centrifuge or filtration apparatus (e.g., syringe filters)

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **2-Phenoxyethyl isobutyrate** to a known volume of the organic solvent in a sealed container (e.g., a screw-cap vial or flask).
 - Place the container in a thermostatic shaker or water bath set to the desired temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient period to ensure equilibrium is reached (e.g., 24-48 hours). The presence of undissolved solute should be visible.
- Separation of Undissolved Solute:
 - Allow the solution to stand undisturbed at the set temperature for a period to allow the excess solute to settle.
 - To ensure complete removal of undissolved solute, centrifuge the solution or filter it using a syringe filter compatible with the organic solvent.

- Sample Analysis:
 - Accurately pipette a known volume of the clear, saturated supernatant into a pre-weighed evaporating dish.
 - Carefully evaporate the solvent under a gentle stream of nitrogen or in a fume hood. For less volatile solvents, a vacuum oven at a controlled temperature below the boiling point of the solute may be used.
 - Once the solvent is completely evaporated, dry the evaporating dish containing the solute residue in a drying oven at a suitable temperature until a constant weight is achieved.
- Calculation:
 - Calculate the mass of the dissolved solute by subtracting the initial weight of the evaporating dish from the final weight.
 - The solubility is then expressed as the mass of solute per volume of solvent (e.g., g/L or mg/mL).

UV-Visible Spectrophotometry Method

This method is suitable if **2-Phenoxyethyl isobutyrate** exhibits significant absorbance in the UV-Visible range and the chosen solvent is transparent in that region.

Principle: A calibration curve of absorbance versus concentration is first established. The concentration of a saturated solution is then determined by measuring its absorbance and interpolating from the calibration curve.^{[1][10]}

Apparatus and Materials:

- **2-Phenoxyethyl isobutyrate**
- Selected organic solvent(s) (UV-grade)
- UV-Visible spectrophotometer
- Quartz cuvettes

- Thermostatic shaker or water bath
- Analytical balance
- Volumetric flasks and pipettes
- Centrifuge or filtration apparatus

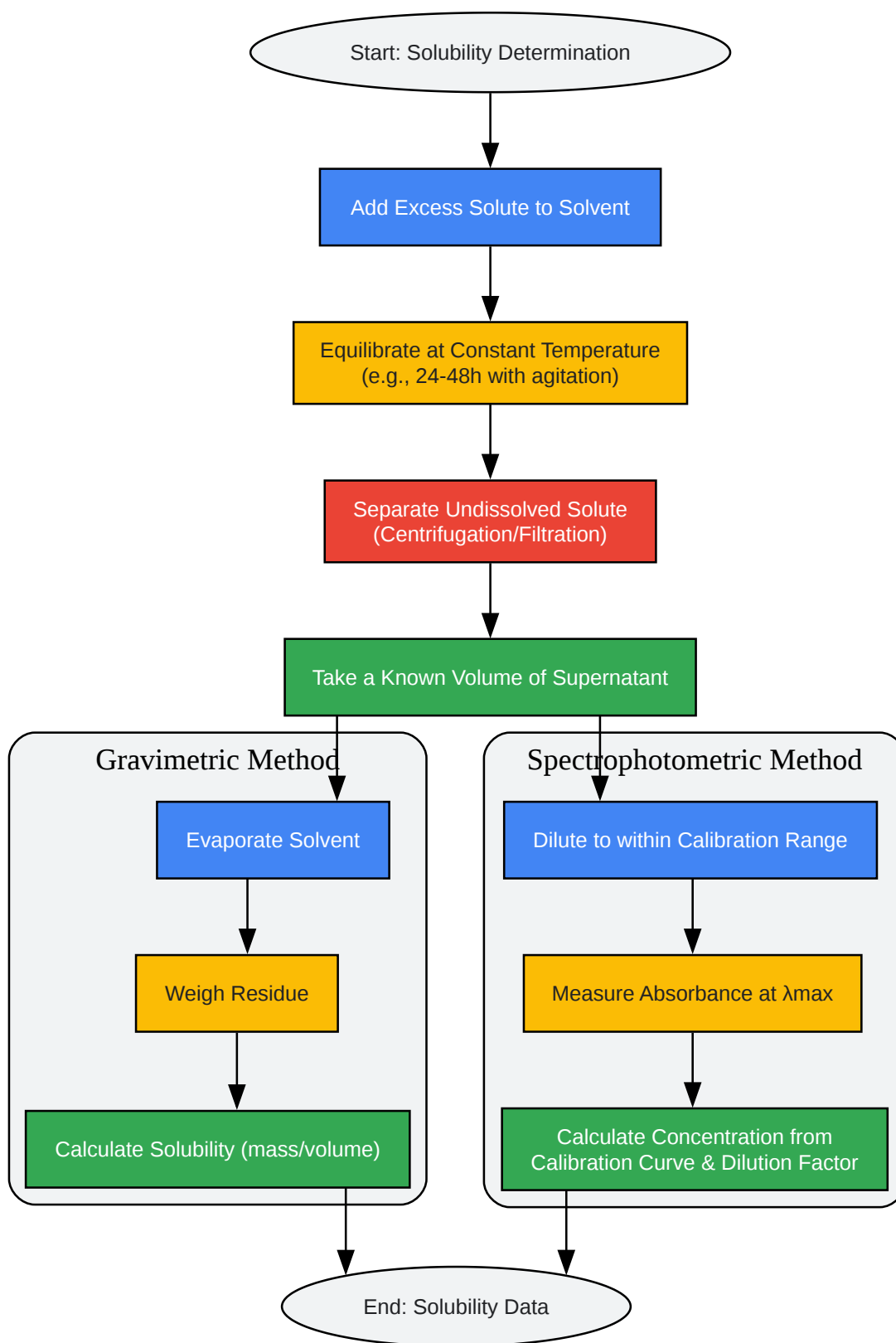
Procedure:

- Determination of Maximum Wavelength (λ_{max}):
 - Prepare a dilute solution of **2-Phenoxyethyl isobutyrate** in the chosen solvent.
 - Scan the solution over a suitable wavelength range (e.g., 200-400 nm) to determine the wavelength of maximum absorbance (λ_{max}).
- Preparation of Standard Solutions and Calibration Curve:
 - Prepare a series of standard solutions of known concentrations of **2-Phenoxyethyl isobutyrate** in the solvent.
 - Measure the absorbance of each standard solution at the determined λ_{max} .
 - Plot a graph of absorbance versus concentration to create a calibration curve. The curve should be linear and pass through the origin (or be corrected for a blank).
- Preparation of Saturated Solution:
 - Follow the same procedure as in the gravimetric method (steps 1 and 2) to prepare a saturated solution and separate the undissolved solute.
- Sample Analysis:
 - Accurately dilute a known volume of the saturated supernatant with the solvent to bring the absorbance within the linear range of the calibration curve.
 - Measure the absorbance of the diluted solution at λ_{max} .

- Calculation:
 - Use the equation of the line from the calibration curve to calculate the concentration of the diluted solution.
 - Multiply the calculated concentration by the dilution factor to determine the concentration of the original saturated solution, which represents the solubility.

Mandatory Visualization

The following diagram illustrates the generalized workflow for determining the solubility of a compound using either the gravimetric or spectrophotometric method.



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Caption: Experimental workflow for solubility determination.

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